

Technical Guide: Spectroscopic Profiling of 3-Amino-2-fluoro-4-methylpentanoic Acid

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Compound of Interest

Compound Name: 3-Amino-2-fluoro-4-methylpentanoic acid

Cat. No.: B13291720

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Executive Summary & Molecule Profile

Target Analyte: **3-Amino-2-fluoro-4-methylpentanoic acid** CAS Registry: (Generic scaffold reference; specific stereoisomers vary) Molecular Formula:

Exact Mass: 149.0852 Da

This guide details the structural elucidation and purity assessment of **3-Amino-2-fluoro-4-methylpentanoic acid**, a fluorinated

-amino acid analogue of leucine. This scaffold is a critical pharmacophore in peptidomimetics, serving as a conformationally restricted, metabolically stable building block. The vicinal arrangement of the fluorine atom (C2) and the amino group (C3) introduces unique stereoelectronic effects that dictate the molecule's pKa, lipophilicity, and proteolytic stability.

Scientific Rationale: The introduction of fluorine at the

-position (C2) to the carboxyl group lowers the pKa of the acid and the adjacent amine (via inductive effects), altering bioavailability. Precise spectroscopic characterization is required not

just for identity, but to resolve the two chiral centers (C2, C3), which yield four possible stereoisomers (two syn and two anti pairs).

Mass Spectrometry (MS) Profiling

Objective: Confirm molecular weight, elemental composition, and fragmentation fingerprint.^[1]

Ionization Strategy

Given the zwitterionic nature of amino acids, Electrospray Ionization (ESI) in positive mode (ESI) is the gold standard.

- Mobile Phase: 50:50 Acetonitrile:Water + 0.1% Formic Acid. The acid ensures full protonation of the amine ().
- Direct Infusion: Recommended for pure standards to avoid column interactions during initial characterization.

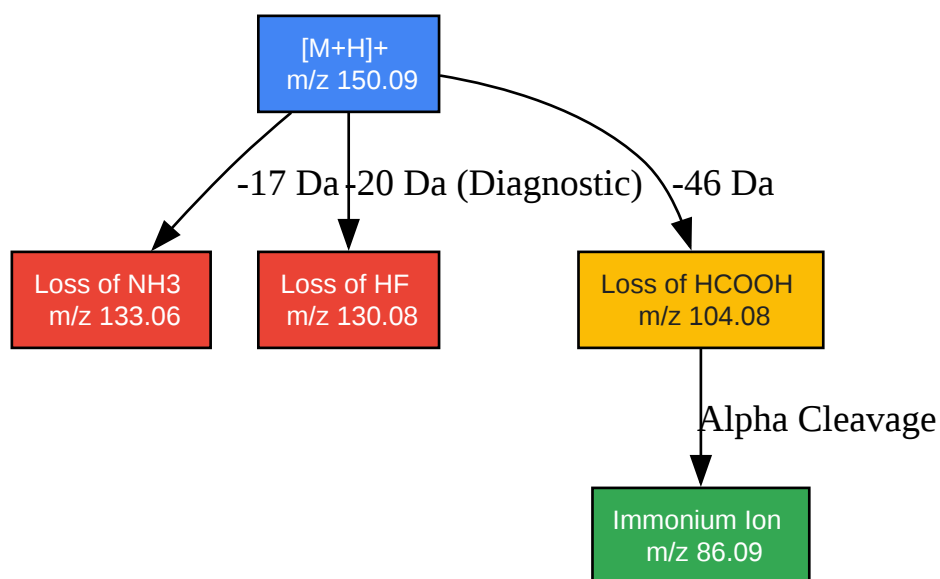
Fragmentation Pathway (MS/MS)

The fragmentation of **3-amino-2-fluoro-4-methylpentanoic acid** follows a distinct pathway driven by the stability of the immonium ion and the lability of the C-F bond.

Table 1: Key MS/MS Diagnostic Ions (ESI)

m/z (Theoretical)	Fragment Identity	Mechanism / Causality
150.09		Protonated molecular ion. Base peak in soft ionization.
133.06		Deamination. Common in aliphatic amines; favored by secondary carbocation stability at C3.
130.08		Diagnostic: Loss of hydrogen fluoride. Confirms presence of F on the alkyl chain.
104.08		Decarboxylation. Typical for -amino/fluoro acids.
86.09	Immonium Ion	Cleavage of C1-C2 and C3-C4 bonds. Represents the valine-like side chain core.

Diagram: MS Fragmentation Logic



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Figure 1: Proposed fragmentation pathway for **3-Amino-2-fluoro-4-methylpentanoic acid** in positive ESI mode.

Nuclear Magnetic Resonance (NMR) Analysis

Objective: Structural connectivity and stereochemical assignment. Solvent:

(for zwitterion form) or

(for non-zwitterionic/protected forms).

is preferred to observe exchangeable protons (

,

).

F NMR: The "Spy" Nucleus

Fluorine-19 is the most sensitive probe for this molecule.

- Chemical Shift: Expected range -180 to -210 ppm (relative to).
- Coupling Patterns:
 - (Geminal): Large coupling (~45-50 Hz) to the proton on C2.
 - (Vicinal): Coupling to protons on C3. Crucial for stereochemistry.

Stereochemical Determination (Syn vs. Anti)

The relative configuration (2,3-syn vs 2,3-anti) is determined by analyzing the scalar couplings (

) based on the Karplus relationship. The conformations are governed by the minimization of 1,3-allylic strain and dipole repulsion between C-F and C-N bonds.

Table 2: J-Coupling Diagnostic Criteria

Parameter	Anti Isomer (e.g., 2S, 3R)	Syn Isomer (e.g., 2S, 3S)	Mechanistic Insight
	Small (< 3 Hz)	Large (> 8 Hz)	Reflects gauche vs. anti-periplanar H-H arrangement.
	Large (~20-25 Hz)	Intermediate (~10-15 Hz)	Reflects dihedral angle between F and H3.
F Shift	Upfield shifted	Downfield shifted	-gauche effect from the isopropyl group.

H and C NMR Assignment Strategy

H NMR (400 MHz, DMSO-

):

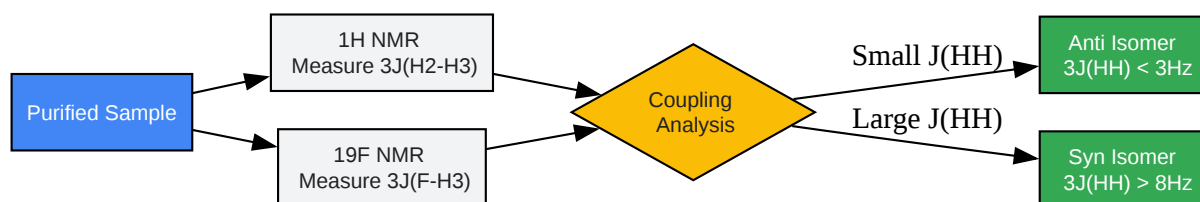
- 12.5 (br s, 1H):
.
- 8.0 (br s, 2H):
(if salt).
- 4.8 (ddd, 1H, H2): The "signature" proton.
 - Split by F (Hz).
 - Split by H3 ().
- 3.4 (m, 1H, H3): Multiplet, deshielded by N.
- 1.9 (m, 1H, H4): Isopropyl methine.

- 0.9 (d, 6H, H5/H6): Methyl groups.

¹³C NMR (Proton Decoupled):

- C1 (COOH): ~170 ppm.[2][3] Doublet (Hz).
- C2 (C-F): ~88-95 ppm. Doublet (Hz). Definitive proof of C-F bond.
- C3 (C-N): ~55 ppm. Doublet (Hz).

Diagram: Stereochemical Analysis Workflow



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Figure 2: Logic flow for assigning relative stereochemistry using scalar coupling constants.

Infrared (IR) Spectroscopy

Objective: Rapid functional group verification. Method: ATR-FTIR (Attenuated Total Reflectance).

- 3200 - 2800 cm⁻¹
: Broad Ammonium () / Carboxylic stretch envelope.

- 1720 - 1700 cm

:

stretch (Carboxylic acid). Note: If zwitterionic (carboxylate

), this shifts to two bands at ~1600 (asymmetric) and ~1400 (symmetric).

- 1100 - 1000 cm

:

stretch. Often strong but can overlap with C-N or C-O fingerprints. Look for a sharp band distinct from non-fluorinated analogues.

Experimental Protocols

Sample Preparation for NMR

Causality: Fluorine relaxation times can be long; proper concentration prevents aggregation effects on chemical shifts.

- Weigh 5-10 mg of the amino acid.
- Dissolve in 0.6 mL DMSO-
 - Why DMSO? It prevents rapid exchange of the ammonium protons, allowing observation of coupling to the NH protons if needed.
- Add 0.05% TFA (Trifluoroacetic acid) only if sharp peaks are not observed (collapses exchange broadening), but be aware TFA adds a

F signal at -76.5 ppm.
- Transfer to a 5mm NMR tube.

HPLC-MS Method

Causality: Separation of diastereomers requires a column capable of steric selectivity.

- Column: C18 (high carbon load) or PFP (Pentafluorophenyl).
 - Why PFP? PFP phases interact specifically with fluorinated compounds and amines, offering superior separation of diastereomers compared to standard C18.
- Gradient: 5% to 95% B over 10 min (A: Water + 0.1% Formic Acid; B: MeCN + 0.1% Formic Acid).
- Detection: UV 210 nm (weak absorbance) + MS (TIC).

References

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